

Structural & Synthetic Analysis: 2-Bromo-N-(2-thienylmethyl)acetamide

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Compound of Interest

Compound Name: 2-Bromo-N-(2-thienylmethyl)acetamide

CAS No.: 883526-96-3

Cat. No.: B1284383

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Executive Technical Summary

2-Bromo-N-(2-thienylmethyl)acetamide (CAS: 883526-96-3) is a specialized

-haloacetamide intermediate.^[1] In modern drug discovery, it functions primarily as a covalent "warhead" scaffold and a versatile alkylating agent. Its structure combines a lipophilic, electron-rich thiophene ring (acting as a bioisostere for a phenyl group) with a reactive electrophilic center (

-bromoamide).

This molecule is critical in two domains:

- **Fragment-Based Drug Discovery (FBDD):** As a cysteine-targeting electrophile for developing Targeted Covalent Inhibitors (TCIs).
- **Heterocyclic Synthesis:** As a precursor for fusing rings to create complex scaffolds like thienodiazepines or functionalized peptidomimetics.

Physicochemical Profile

The following data aggregates predicted and experimental values for laboratory benchmarking.

Property	Value / Description
IUPAC Name	2-Bromo-N-(thiophen-2-ylmethyl)acetamide
CAS Number	883526-96-3
Molecular Formula	
Molecular Weight	234.11 g/mol
Physical State	White to off-white solid
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; Low solubility in water
Reactive Motif	-Halocarbonyl (Alkylating agent)
Bioisosterism	Thiophene acts as a phenyl isostere with altered electronics and lipophilicity

Synthetic Methodology: Validated Protocol

The synthesis of **2-Bromo-N-(2-thienylmethyl)acetamide** follows a classic Schotten-Baumann-type acylation. The following protocol is optimized for purity and yield, minimizing the risk of hydrolysis or bis-acylation.

Reagents & Stoichiometry[2][3][4]

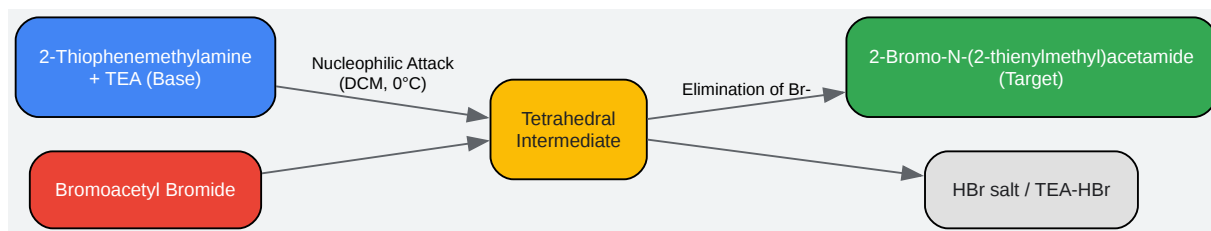
- Substrate: 2-Thiophenemethylamine (1.0 equiv)
- Acylating Agent: Bromoacetyl bromide (1.1 equiv)
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.2 equiv)
- Solvent: Dichloromethane (DCM) (anhydrous)

Step-by-Step Procedure

- Preparation: Purge a reaction vessel with nitrogen. Dissolve 2-thiophenemethylamine (1.0 equiv) and TEA (1.2 equiv) in anhydrous DCM (approx. 0.2 M concentration). Cool the solution to 0°C using an ice bath.
- Addition: Add Bromoacetyl bromide (1.1 equiv) dropwise over 20–30 minutes. Critical: Maintain temperature <5°C to prevent side reactions involving the thiophene ring or over-alkylation.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor via TLC (typically 30% EtOAc/Hexanes) or LC-MS.
- Quench & Workup:
 - Quench with saturated aqueous
[2]
 - Extract the aqueous layer with DCM (x3).[2]
 - Wash combined organics with 1M HCl (to remove unreacted amine) followed by Brine.
- Isolation: Dry over anhydrous
, filter, and concentrate in vacuo.
- Purification: Recrystallization from EtOAc/Hexanes or column chromatography (SiO2) if high purity (>98%) is required for biological assays.

Visualizing the Synthesis Flow

The following diagram illustrates the reaction pathway and critical control points.



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Figure 1: Synthetic pathway via nucleophilic acyl substitution. The base neutralizes the HBr byproduct to drive equilibrium.

Reactivity Profile & Mechanism[3]

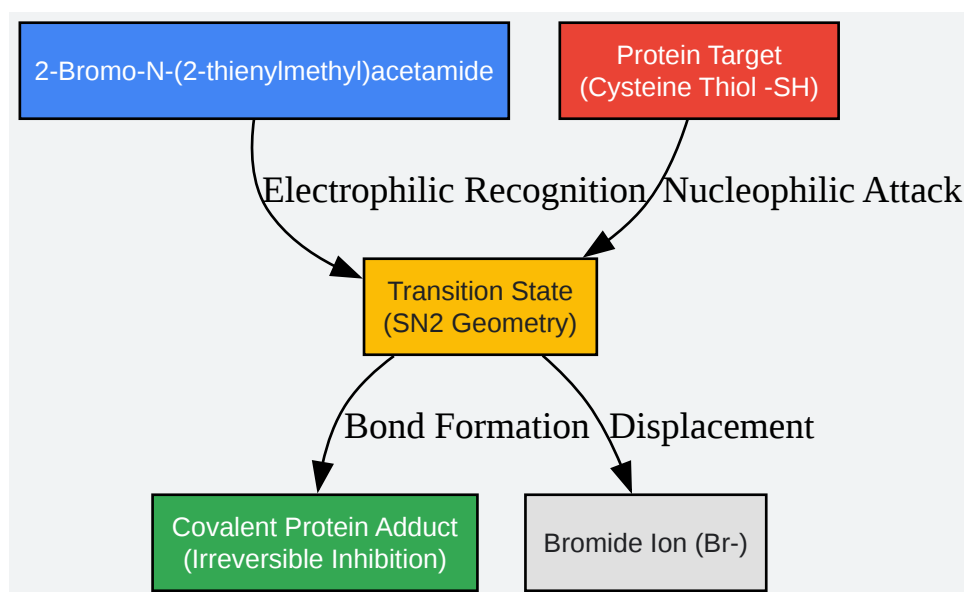
Understanding the reactivity of this molecule is essential for its application in medicinal chemistry. It possesses two distinct electronic zones:

- The Warhead (
-Bromoamide): A "soft" electrophile susceptible to attack.
- The Recognition Element (Thiophene): A lipophilic ring that engages in -
stacking or hydrophobic interactions within a protein binding pocket.

Mechanism of Action: Covalent Inhibition

In a biological context, the bromine atom serves as a good leaving group. A nucleophilic cysteine residue within a target protein attacks the

-carbon, forming an irreversible covalent bond.



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Figure 2: Mechanism of covalent protein modification via SN2 displacement of the bromide.

Applications in Drug Discovery[5][6][7][8]

Thiophene as a Bioisostere

The thiophene ring is frequently used to replace phenyl rings to optimize efficacy and pharmacokinetics.

- **Lipophilicity:** Thiophene is generally more lipophilic than benzene, potentially improving membrane permeability.
- **Metabolism:** Thiophene rings can alter metabolic stability (e.g., susceptibility to oxidation), offering a lever to tune half-life ().
- **Size:** The sulfur atom imparts a different steric profile and bond angle compared to the -CH=CH- of benzene, which can improve fit in specific binding pockets.

Fragment-Based Screening

This molecule is an ideal "electrophilic fragment." In screening campaigns (e.g., mass spectrometry-based covalent screening), it is used to identify "hot spots" on proteins. If the fragment binds, the thiophene provides the initial affinity, and the bromoacetamide locks the interaction, allowing for easy detection.

Safety & Handling Protocols

Warning: As an

-haloacetamide, this compound is an alkylating agent and must be treated with high caution.

- Hazards:
 - Skin Sensitizer: High risk of allergic contact dermatitis.
 - Lachrymator: May cause severe eye irritation and tearing.
 - Acute Toxicity: Harmful if swallowed or inhaled.
- Engineering Controls:
 - Always handle inside a certified fume hood.
 - Use double-gloving (Nitrile) to prevent permeation.
- Decontamination: Spills should be treated with a solution of dilute ammonia or sodium thiosulfate to quench the alkylating potential before cleanup.

References

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